

Technical Support Center: Managing Exothermic Events in *tert*-Butyl Peroxybenzoate Reactions

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Compound of Interest

Compound Name: *tert*-Butyl peroxybenzoate

Cat. No.: B1203932

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with ***tert*-Butyl peroxybenzoate** (TBPB). The information is designed to help manage and mitigate the risks associated with its exothermic decomposition.

Frequently Asked Questions (FAQs)

Q1: What is ***tert*-Butyl peroxybenzoate** (TBPB) and why is it used?

A1: ***Tert*-Butyl peroxybenzoate** (TBPB) is an organic peroxide with the formula $\text{C}_6\text{H}_5\text{CO}_3\text{C}(\text{CH}_3)_3$.^[1] It is widely used as a radical initiator in polymerization reactions, such as in the production of low-density polyethylene (LDPE) and other polymers like polyolefins and polyesters.^{[1][2]} It is also used as a crosslinking agent and in various chemical syntheses.^[2] Its utility stems from its ability to decompose and generate free radicals, which initiate these chemical processes.^[2]

Q2: What are the primary hazards associated with TBPB?

A2: The primary hazard of TBPB is its thermal instability. As an organic peroxide, it can undergo self-accelerating exothermic decomposition, which can lead to fire or explosion, especially if heated or confined.^{[3][4][5]} It is also a combustible liquid and can be irritating to the skin, eyes, and respiratory system.^[3] TBPB is sensitive to heat, shock, friction, and contamination with incompatible materials.

Q3: What are the decomposition products of TBPB?

A3: The main decomposition products of TBPB include carbon dioxide, acetone, methane, tert-butanol, benzoic acid, and benzene.[1]

Q4: What is the Self-Accelerating Decomposition Temperature (SADT) of TBPB and why is it important?

A4: The Self-Accelerating Decomposition Temperature (SADT) is the lowest temperature at which a substance in its commercial packaging will undergo self-accelerating decomposition within a week.[1][6] For TBPB, the SADT is approximately 60°C.[1] This value is critical for determining safe storage and transportation temperatures to prevent a runaway thermal reaction.[6][7] It is crucial to store TBPB below this temperature to maintain its stability.

Q5: How can the SADT of TBPB be influenced?

A5: The SADT of TBPB can be increased by diluting it with a high-boiling point solvent.[1] This is a common practice to enhance its safety during handling and storage.

Q6: What materials are incompatible with TBPB?

A6: TBPB is incompatible with strong acids and bases, amines, metal ions, strong reducing and oxidizing agents, and combustible materials.[1][3] Contact with these substances can accelerate its decomposition, even in small concentrations.[1] Storage areas should be free from these materials.[3]

Troubleshooting Guide for Exothermic Events

Issue 1: The temperature of my TBPB reaction is rising unexpectedly.

Possible Cause:

- **Loss of Cooling:** Failure of the cooling system (e.g., cooling water, chiller).
- **Incorrect Reagent Addition:** Addition of a catalyst or incompatible material that accelerates decomposition.

- External Heat Source: Proximity to a hot plate, heating mantle, or other heat-emitting equipment.
- Self-Heating: The reaction may have reached a temperature where self-accelerating decomposition has begun.

Solution:

- Immediate Action: Immediately attempt to cool the reaction vessel using an ice bath or other emergency cooling methods.
- Stop Additions: Cease the addition of any further reagents to the reaction mixture.
- Ventilation: Ensure the reaction is taking place in a well-ventilated area, preferably within a fume hood with the sash lowered.
- Evacuation: If the temperature continues to rise uncontrollably, evacuate the immediate area and follow emergency procedures.
- Investigation: After the situation is stabilized, thoroughly investigate the cause. Review the experimental protocol, check for equipment malfunction, and verify the purity of all reagents.

Issue 2: I observe gas evolution and/or a pressure increase in my sealed reaction vessel.

Possible Cause:

- Thermal Decomposition: TBPB decomposition generates gaseous products like methane and carbon dioxide, which can lead to a pressure buildup in a closed system.[\[1\]](#)
- Runaway Reaction: This is a strong indicator of a runaway reaction where the rate of decomposition is rapidly increasing.

Solution:

- Do Not Approach: A pressurized, decomposing peroxide system presents a significant explosion risk. Do not approach the vessel.
- Emergency Alert: Alert colleagues and safety personnel immediately.

- Evacuate: Evacuate the laboratory or facility according to your institution's emergency plan.
- Prevention: This scenario highlights the critical importance of not running peroxide reactions in sealed or inadequately vented systems. Reactions with TBPB should always be conducted in vessels that can safely vent any generated gases.

Issue 3: The TBPB solution appears discolored or contains precipitates.

Possible Cause:

- Contamination: The presence of impurities can compromise the stability of TBPB.^[2]
- Decomposition: The discoloration or precipitates may be decomposition products, indicating that the TBPB has started to degrade.
- Improper Storage: Storage at temperatures above the recommended range or exposure to light can initiate decomposition.^{[1][2]}

Solution:

- Do Not Use: Do not use the suspect TBPB. Using partially decomposed or contaminated peroxide can lead to unpredictable and hazardous reaction behavior.
- Safe Disposal: Dispose of the material according to your institution's hazardous waste disposal procedures for reactive chemicals.
- Review Storage Conditions: Verify that TBPB is stored in a cool, dry, dark place, away from incompatible materials and within the recommended temperature range (typically between 10°C and 50°C).^[1]

Data Presentation

Table 1: Thermal Stability Data for **tert-Butyl Peroxybenzoate**

Parameter	Value	Notes
SADT (Self-Accelerating Decomposition Temperature)	~60 °C	The lowest temperature for self-accelerating decomposition in transport packaging. [1]
10-hour Half-life Temperature	104 °C	Temperature at which 50% of TBPB decomposes in 10 hours. [1]
1-hour Half-life Temperature	124 °C	Temperature at which 50% of TBPB decomposes in 1 hour. [1]
1-minute Half-life Temperature	165 °C	Temperature at which 50% of TBPB decomposes in 1 minute. [1]
Heat of Decomposition (ΔH)	~1300 J/g	Determined by Differential Scanning Calorimetry (DSC). [8]
Exothermic Onset Temperature (T_o) by DSC	~100 °C	Temperature at which significant exothermic activity begins, as measured by DSC. [8]
Exothermic Onset Temperature by ARC (Adiabatic)	87.7 - 90.2 °C	Onset of decomposition under adiabatic conditions, which represent a worst-case scenario. [4]
Active Oxygen Content	~8.16%	[1]

Experimental Protocols

Methodology 1: Determination of Thermal Properties by Differential Scanning Calorimetry (DSC)

Objective: To determine the exothermic onset temperature (T_o) and heat of decomposition (ΔH) of TBPB.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed sample pans (e.g., aluminum or gold-plated stainless steel)
- Microbalance

Procedure:

- Sample Preparation: Accurately weigh a small sample of TBPB (typically 1-5 mg) into a sample pan.
- Sealing: Hermetically seal the pan to contain any pressure generated during decomposition.
- Reference Pan: Prepare an empty, sealed pan as a reference.
- DSC Program: Place the sample and reference pans into the DSC cell. Program the instrument to heat the sample at a constant rate (e.g., 1, 2, 4, or 10 °C/min) over a defined temperature range (e.g., 30 °C to 300 °C).[8]
- Data Acquisition: Record the heat flow as a function of temperature. The resulting thermogram will show an exothermic peak corresponding to the decomposition of TBPB.
- Data Analysis:
 - Onset Temperature (T_o): Determine the onset temperature of the exotherm by extrapolating the baseline and the tangent of the peak's leading edge.
 - Heat of Decomposition (ΔH): Integrate the area under the exothermic peak to calculate the heat of decomposition in Joules per gram (J/g).

Methodology 2: Assessment of Runaway Reaction Potential by Accelerating Rate Calorimetry (ARC)

Objective: To simulate a worst-case (adiabatic) runaway reaction to determine the onset temperature, temperature rise, and pressure rise.

Apparatus:

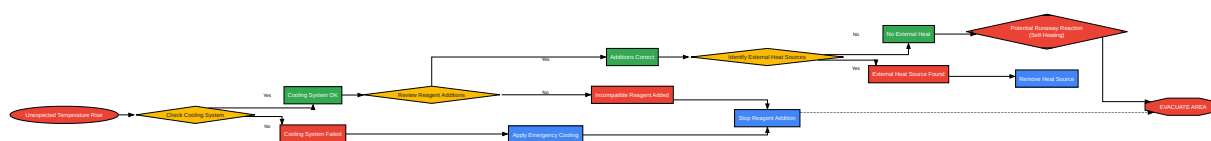
- Accelerating Rate Calorimeter (ARC)
- Spherical test cell (e.g., titanium or stainless steel)
- Pressure transducer

Procedure:

- Sample Preparation: A precisely weighed sample of TBPB is loaded into the test cell.
- System Setup: The test cell is placed inside the calorimeter, which is designed to maintain an adiabatic environment (no heat loss to the surroundings).
- Heat-Wait-Search Mode: The ARC operates in a "heat-wait-search" mode:
 - Heat: The sample is heated in small, incremental steps (e.g., 5 °C).
 - Wait: The system holds the temperature constant for a set period to allow for thermal equilibrium.
 - Search: The calorimeter monitors the sample's temperature for any self-heating. If the rate of temperature rise exceeds a predefined sensitivity threshold (e.g., 0.02 °C/min), the instrument switches to adiabatic mode.
- Adiabatic Tracking: Once an exotherm is detected, the calorimeter's heaters match the sample temperature, ensuring all the heat generated by the decomposition contributes to raising the sample's temperature.
- Data Acquisition: The temperature and pressure inside the test cell are recorded as a function of time until the reaction is complete.
- Data Analysis: The resulting data provides the onset temperature of the runaway reaction, the maximum temperature and pressure reached, and the rates of temperature and pressure

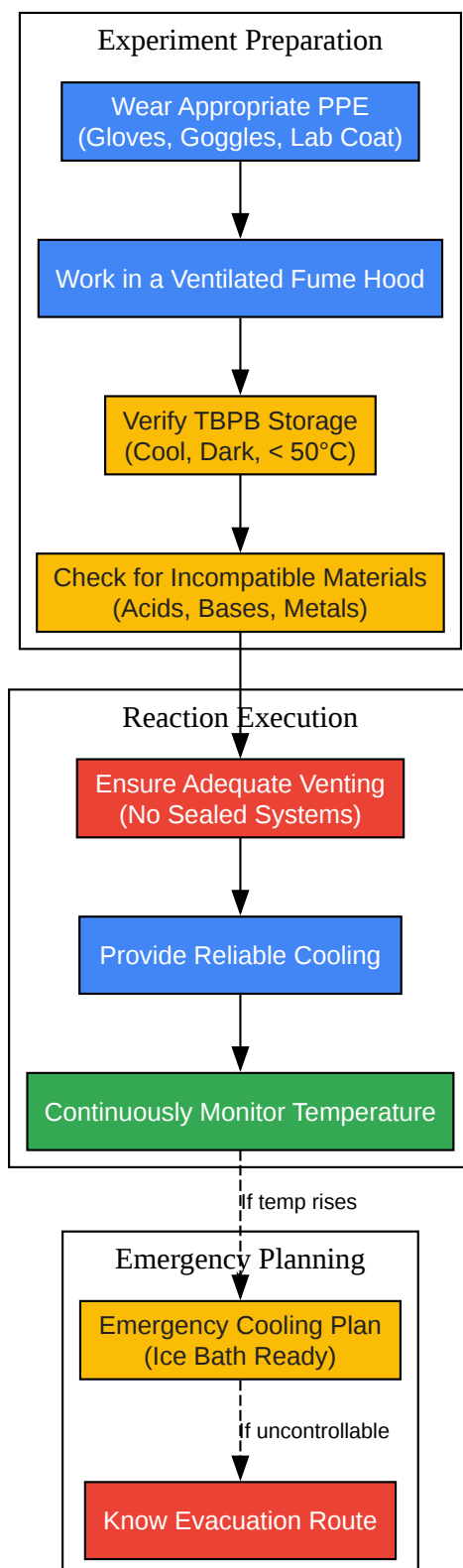
rise.

Visualizations



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Caption: Troubleshooting logic for an unexpected temperature rise.



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Caption: Workflow for safe handling of TBPB reactions.

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